

Proper Disposal of Dicrotophos: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Dicrotophos*

Cat. No.: *B1670484*

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Immediate Safety and Logistical Information for the Responsible Handling of **Dicrotophos** Waste

Dicrotophos is a highly toxic organophosphate insecticide that requires meticulous handling and disposal to mitigate risks to human health and the environment.[1][2] As an acetylcholinesterase inhibitor, it poses significant health hazards upon exposure through inhalation, ingestion, or skin contact.[1][2] This guide provides procedural, step-by-step instructions for the proper disposal of **dicrotophos**, ensuring the safety of laboratory personnel and compliance with regulatory standards.

Hazard Profile and Regulatory Status

Dicrotophos is classified as a Restricted Use Pesticide (RUP), meaning it can only be purchased and used by certified applicators.[3] It is considered a hazardous waste, and its disposal is regulated by federal, state, and local authorities.[4] Improper disposal of **dicrotophos** is a violation of federal law.[2] It is crucial to prevent **dicrotophos** from entering groundwater, water courses, or sewage systems.[5]

Hazard Classification	Description	Source
Acute Toxicity (Oral)	Fatal if swallowed.	[6]
Acute Toxicity (Dermal)	Fatal in contact with skin.	[6]
Acute Toxicity (Inhalation)	Toxic or fatal if inhaled.	[5][6]
Environmental Hazard	Very toxic to aquatic life with long-lasting effects.	[6]
Physical Hazard	Highly flammable liquid and vapor (in some formulations).	[5]

Step-by-Step Disposal Procedures

The primary principle for **dicrotophos** disposal is that it must not be disposed of with household or general laboratory trash.[5] Disposal must be conducted through an approved waste disposal plant or a licensed hazardous waste contractor.[7]

1. Waste Identification and Segregation:

- Clearly label all waste containers with "Hazardous Waste: **Dicrotophos**."
- Keep **dicrotophos** waste separate from other chemical waste streams to avoid unintended reactions.
- Store waste in its original container or a compatible, tightly sealed container.[6]

2. Handling and Personal Protective Equipment (PPE):

- Always handle **dicrotophos** waste in a well-ventilated area or under a chemical fume hood.
- Wear appropriate PPE, including:
 - Chemical-resistant gloves (e.g., nitrile).
 - Safety goggles or a face shield.[8]
 - A lab coat or protective clothing.

- Respiratory protection may be necessary depending on the form of the waste and the potential for aerosol generation.

3. Spill Management:

- In the event of a spill, evacuate non-essential personnel from the area.[4]
- For small spills, absorb the material with sand or other non-combustible absorbent material and place it into a sealed container for disposal.[4][8]
- Use non-sparking tools if the **dicrotophos** formulation is flammable.[5]
- Ventilate the area and wash the spill site after material pickup is complete.

4. Disposal of Empty Containers:

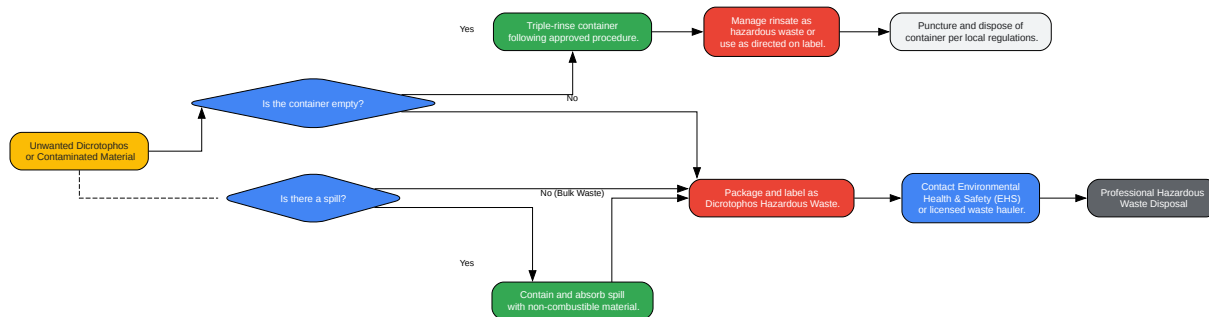
- An empty pesticide container can be as hazardous as a full one due to residual contents.[9]
 - Properly rinsed containers may be disposed of in a sanitary landfill if local regulations permit. [7] The recommended procedure is triple-rinsing:[9][10]
 - Empty the container into the spray tank and allow it to drain for 30 seconds.[10]
 - Fill the container one-quarter full with water, cap it, and shake for 30 seconds. Pour the rinsate into the spray tank.[9][10]
 - Repeat this rinsing process two more times.[9][10]
 - Puncture the container to prevent reuse.[7]
 - The rinsate should be used as part of a pesticide application according to the label instructions or disposed of as hazardous waste.[9][11] Do not pour rinsate down the drain.[9][11]
- ### 5. Final Disposal:
- Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and disposal of **dicrotophos** waste.

- If your institution does not have an EHS office, contact a licensed hazardous waste disposal company.[7]
- You can also check with your local solid waste management agency for information on household hazardous waste collection programs that may accept pesticides from certain generators.[7][9][11]

Experimental Protocols Cited

This document provides procedural guidance for disposal and does not cite specific experimental protocols. The disposal procedures are based on safety data sheets and regulatory guidelines.

Logical Workflow for Dicrotophos Disposal



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Caption: Decision workflow for the proper disposal of **dicrotophos** waste.

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